Technical Comparison Guide: (4-Isopropylphenyl)propylamine (3-IPPA)

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Compound of Interest	
Compound Name:	*(4-Isopropylphenyl)propylamine*
CAS No.:	*1019529-87-3*
Cat. No.:	*B1437341*

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Content Type: Publish Comparison Guide Subject: 3-(4-Isopropylphenyl)propan-1-amine (CAS: 165736-01-6) Audience: Medicinal Chemists, Pharmacologists, and Drug Development Scientists.

Executive Summary

(4-Isopropylphenyl)propylamine (3-IPPA) represents a critical structural probe in the optimization of aminergic ligands. Unlike its shorter-chain analog Phenethylamine (PEA) or the alpha-methylated Amphetamine, 3-IPPA features an extended propyl linker and a bulky para-isopropyl moiety. These structural modifications significantly alter lipophilicity (LogP) and steric occupancy, making 3-IPPA a valuable scaffold for exploring the hydrophobic pockets of Trace Amine-Associated Receptor 1 (TAAR1) and Sigma-1 receptors.

This guide objectively compares 3-IPPA against standard aminergic scaffolds, analyzing its physicochemical properties, predicted pharmacological profile, and synthetic accessibility.

Chemical Identity & Physicochemical Comparison[1][2][3][4][5]

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The transition from a phenethylamine to a phenylpropylamine scaffold drastically changes the physicochemical landscape. The addition of the isopropyl group further enhances blood-brain barrier (BBB) permeability potential but may introduce metabolic liabilities at the benzylic position.

Table 1: Physicochemical Performance Matrix

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Property	3-IPPA **(Subject)**	Phenethylamine **(Reference)**	4-Isopropylbenzylamine **(Isomer)**	Implication for Drug Design
CAS Number	165736-01-6	64-04-0	4395-73-7	Unique identifier for procurement.
Formula				3-IPPA has higher MW, affecting ligand efficiency.
Mol. Weight	177.29 g/mol	121.18 g/mol	149.23 g/mol	Remains within Fragment-Based Drug Design (FBDD) limits (<200).
LogP (Pred.)	3.6 ± 0.4	1.41	2.9 ± 0.3	High Lipophilicity: Superior membrane permeability but higher risk of non-specific binding.
pKa (Base)	10.34	9.83	9.65	Highly basic; exists predominantly as a cation at physiological pH.
Rotatable Bonds	4	2	3	Increased entropic penalty upon binding compared to PEA.
TPSA	26.02 Å²	26.02 Å²	26.02 Å²	Identical polar surface area;

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differences driven purely by hydrophobic bulk.

Structural Analysis & Pharmacological Utility

Structural Comparison Logic

The following diagram illustrates the structural relationship between 3-IPPA and its primary analogs. The "Propyl Linker" is the key differentiator, offering greater flexibility and reach into deep binding pockets (e.g., the orthosteric site of MATs or TAAR1).

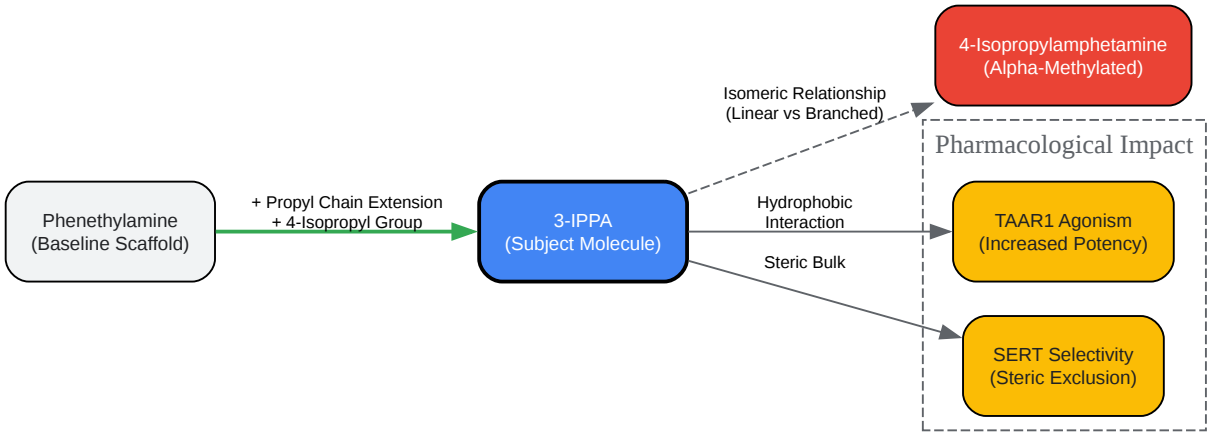

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Figure 1: Structural evolution from Phenethylamine to 3-IPPA, highlighting the modifications driving pharmacological divergence.

Pharmacological Performance

Researchers utilize 3-IPPA primarily to probe Structure-Activity Relationships (SAR) in two key areas:

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- Trace Amine-Associated Receptor 1 (TAAR1):
  - Mechanism: TAAR1 prefers primary amines. The addition of the para-isopropyl group (as seen in 3-IPPA) typically increases binding affinity (

) compared to unsubstituted PEA by filling the hydrophobic sub-pocket.
  - Comparison: While Amphetamine is a potent TAAR1 agonist, 3-IPPA's linear propyl chain often reduces psychostimulant potential while maintaining receptor activation, making it a useful tool for studying non-addictive TAAR1 therapeutics.
- Sigma-1 Receptor Ligands:
  - Mechanism: The Sigma-1 receptor pharmacophore requires a basic amine flanked by hydrophobic regions. 3-IPPA's high LogP (3.6) and flexible alkyl tail make it a competitive fragment for Sigma-1 binding assays.

Experimental Protocols

To validate the properties of 3-IPPA, the following standardized protocols are recommended. These ensure reproducibility and data integrity.

Synthesis: Catalytic Hydrogenation of Nitrile Precursor

Objective: Synthesize high-purity 3-IPPA from 3-(4-isopropylphenyl)propionitrile.

Reagents:

- Substrate: 3-(4-isopropylphenyl)propionitrile
- Catalyst: Raney Nickel (active) or

  (10%)
- Solvent: Methanol saturated with Ammonia (

  in MeOH)
- Hydrogen Source:

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gas (50 psi)

Protocol Steps:

- Preparation: In a high-pressure hydrogenation vessel (Parr reactor), dissolve 10 mmol of the nitrile in 50 mL of methanolic ammonia.
  - Expert Insight: Ammonia is critical to suppress the formation of secondary amine dimers (a common impurity in primary amine synthesis).
- Catalyst Addition: Carefully add 10 mol% catalyst under an inert argon atmosphere. Caution: Raney Nickel is pyrophoric.
- Hydrogenation: Seal the reactor, purge with

  (3x), then charge with

  to 50 psi. Stir vigorously at 40°C for 12 hours.
- Workup: Filter the catalyst through a Celite pad (keep wet to prevent ignition). Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in

  , dry over

  , and precipitate the hydrochloride salt using

  in dioxane. Recrystallize from EtOH/EtOAc.

In Vitro Assay: Radioligand Binding (Generic GPCR)

Objective: Determine the affinity (

) of 3-IPPA for a target receptor (e.g., TAAR1 or 5-HT).

Protocol Logic:

- Membrane Prep: Use HEK293 cells stably expressing human TAAR1.

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- Ligand:

  -RO5166017 (or specific radioligand).

- Incubation: Incubate membranes with radioligand and varying concentrations of 3-IPPA (

  to

  M) for 60 min at 25°C.

- Termination: Rapid filtration through GF/B filters pre-soaked in 0.3% polyethylenimine.

- Analysis: Calculate

  and convert to

  using the Cheng-Prusoff equation:

Synthesis & Workflow Visualization

The following diagram outlines the logical workflow for synthesizing and validating 3-IPPA in a research setting.

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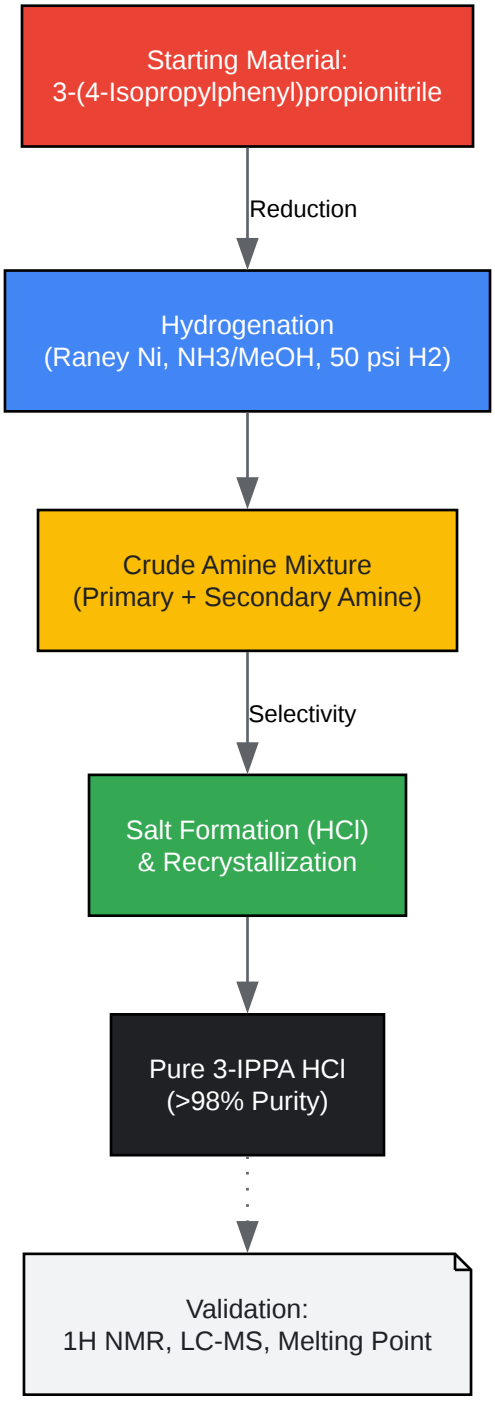

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Figure 2: Step-by-step synthetic pathway for generating high-purity 3-IPPA salt for biological testing.

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Sources

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- 2. 3-(4-Isopropylphenyl)propan-1-amine DiscoveryCPR 165736-01-6 [sigmaaldrich.com]
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